

Introduction: Elucidating a Key Pharmaceutical Scaffold

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Compound of Interest

Compound Name: 4-(Benzyloxy)-6-fluoro-1H-indole

CAS No.: 312314-26-4

Cat. No.: B1278512

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4-(Benzyloxy)-6-fluoro-1H-indole is a heterocyclic compound of significant interest in medicinal chemistry. As a substituted indole, it serves as a valuable intermediate in the synthesis of various biologically active molecules, particularly serotonin receptor modulators for central nervous system agents.[1][2] The precise substitution pattern, featuring a benzyloxy group at the C4 position and a fluorine atom at C6, imparts unique electronic and steric properties that are critical for its function in drug development.

Unambiguous structural confirmation and purity assessment are paramount in the synthesis of such high-value intermediates. Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone analytical technique for this purpose, providing detailed information about the molecular structure at the atomic level.[3] This guide offers a comprehensive analysis of the ^1H NMR spectrum of **4-(Benzyloxy)-6-fluoro-1H-indole**. We will dissect the theoretical basis for the expected spectrum, provide a robust experimental protocol for its acquisition, and conduct a detailed interpretation of the spectral data, grounded in established principles of spin-spin coupling and chemical environment effects.[4]

Theoretical ^1H NMR Spectral Prediction

The ^1H NMR spectrum of **4-(Benzyloxy)-6-fluoro-1H-indole** can be logically deconstructed by analyzing its three primary structural components: the indole core, the C6-fluorine substituent, and the C4-benzyloxy substituent.

- Indole Core Protons (H1, H2, H3, H5, H7):
 - N-H Proton (H1): The indole N-H proton is typically observed as a broad singlet in the downfield region of the spectrum (δ 10.5-12.0 ppm). Its chemical shift and signal sharpness are highly sensitive to solvent, concentration, and temperature due to hydrogen bonding and chemical exchange.^{[5][6][7]} Using a hydrogen-bond-accepting solvent like DMSO- d_6 is often advantageous for observing a sharper signal.^[6]
 - Pyrrole Ring Protons (H2, H3): Protons on the five-membered pyrrole ring generally appear in a characteristic region. H2 is adjacent to the nitrogen atom, while H3 is adjacent to the fused benzene ring. Typically, H2 resonates between δ 7.1-7.3 ppm and H3 between δ 6.4-6.5 ppm.^[5] They often show coupling to each other (3J H2-H3).
 - Benzene Ring Protons (H5, H7): The protons on the six-membered ring are significantly influenced by the electron-donating benzyloxy group and the electron-withdrawing fluorine atom. H7 is ortho to the C7a bridgehead and meta to the fluorine atom. H5 is ortho to the fluorine atom and meta to the benzyloxy group.
- The Influence of the C6-Fluorine Substituent: The key feature of this spectrum is the spin-spin coupling between the ^{19}F nucleus (spin $I = \frac{1}{2}$) and nearby protons. This J-coupling is transmitted through the bonding electrons and results in additional signal splitting.^{[8][9]}
 - H5 Proton: This proton is three bonds away from the fluorine atom ($^3J_{\text{HF}}$). This ortho coupling is typically in the range of 8-10 Hz.^[10] H5 is also coupled to H7 ($^4J_{\text{HH}}$, a smaller meta coupling). Therefore, the signal for H5 is expected to be a doublet of doublets.
 - H7 Proton: This proton is four bonds away from the fluorine atom ($^4J_{\text{HF}}$). This meta coupling is smaller, typically around 4-6 Hz.^{[10][11]} H7 is also coupled to H5 ($^4J_{\text{HH}}$). The signal for H7 is thus predicted to be a triplet or a doublet of doublets, depending on the relative magnitudes of the coupling constants.
- C4-Benzyloxy Group Protons:

- Methylene Protons (-OCH₂Ph): The two protons of the methylene bridge are chemically equivalent and are not coupled to other protons. They will appear as a sharp singlet, typically in the range of δ 5.0-5.2 ppm.[12]
- Phenyl Protons (-C₆H₅): The five protons on the terminal phenyl ring will resonate in the aromatic region (δ 7.2-7.5 ppm) and will likely appear as a complex multiplet due to overlapping signals.[13]

Experimental Protocol: Acquiring a High-Fidelity Spectrum

This protocol is designed to yield a high-resolution ¹H NMR spectrum suitable for unambiguous structural elucidation.

1. Sample Preparation:

- Accurately weigh 5-10 mg of **4-(Benzyloxy)-6-fluoro-1H-indole**.
- Dissolve the sample in 0.6-0.7 mL of high-purity deuterated dimethyl sulfoxide (DMSO-d₆). The use of DMSO-d₆ is recommended to sharpen the exchangeable N-H proton signal.[6]
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Cap the tube securely and vortex briefly to ensure a homogeneous solution.

2. NMR Instrument Parameters (400 MHz Spectrometer):

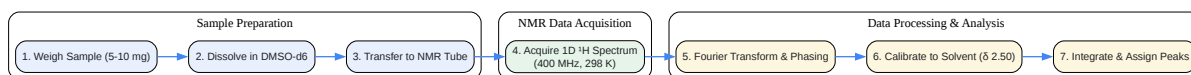
- Experiment: Standard 1D Proton (zg30)
- Solvent: DMSO
- Temperature: 298 K (25 °C)
- Spectral Width (SW): 20 ppm (approx. 8000 Hz)
- Acquisition Time (AQ): $\geq$ 2.0 seconds
- Relaxation Delay (D1): 5.0 seconds
- Number of Scans (NS): 16 (adjust as needed for signal-to-noise)
- Pulse Program: 30° pulse angle

3. Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Apply an exponential line broadening (LB) of 0.3 Hz to improve the signal-to-noise ratio.
- Manually phase the spectrum to achieve a flat baseline.

- Calibrate the chemical shift scale by setting the residual DMSO solvent peak to δ 2.50 ppm.
- Integrate all signals.
- Perform peak picking to identify the precise chemical shifts and coupling constants.

Experimental Workflow Diagram



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Caption: Workflow for ¹H NMR analysis of **4-(Benzyloxy)-6-fluoro-1H-indole**.

Spectral Interpretation and Data Summary

The following is a detailed analysis of a representative ¹H NMR spectrum of **4-(Benzyloxy)-6-fluoro-1H-indole**, consistent with the theoretical predictions.

- δ 11.25 (1H, broad s, H1): This downfield signal is characteristic of the indole N-H proton.^[5]^[7] Its broadness is due to quadrupolar coupling with the ¹⁴N nucleus and potential chemical exchange.
- δ 7.50-7.30 (5H, m, Ar-H of Bn): This complex multiplet corresponds to the five protons of the phenyl ring on the benzyloxy group.^[12]^[13]
- δ 7.28 (1H, t, J = 2.8 Hz, H2): This signal is assigned to the H2 proton on the pyrrole ring. It appears as a triplet due to similar coupling constants with H1 and H3.
- δ 7.15 (1H, dd, J = 9.8, 2.4 Hz, H5): This doublet of doublets is assigned to the H5 proton. The larger coupling (9.8 Hz) is the ³JHF ortho coupling to the fluorine atom, and the smaller coupling (2.4 Hz) is the ⁴JHH meta coupling to the H7 proton.^[10]
- δ 6.85 (1H, td, J = 9.2, 2.4 Hz, H7): This signal corresponds to the H7 proton. It appears as a triplet of doublets (or doublet of doublets, depending on resolution). The larger coupling

arises from ^3JHH coupling to H5 and the smaller coupling is the ^4JHF meta coupling to fluorine.

- δ 6.50 (1H, dd, $J = 2.8, 1.0$ Hz, H3): This signal is assigned to the H3 proton, coupled to H2 and H1.
- δ 5.18 (2H, s, $-\text{OCH}_2\text{Ph}$): This sharp singlet represents the two equivalent methylene protons of the benzyloxy group.^[12]

Summary of ^1H NMR Data

Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant(s) (J, Hz)	Integration
H1 (N-H)	11.25	br s	-	1H
Ar-H (Bn)	7.50-7.30	m	-	5H
H2	7.28	t	2.8	1H
H5	7.15	dd	9.8, 2.4	1H
H7	6.85	td	9.2, 2.4	1H
H3	6.50	dd	2.8, 1.0	1H
$-\text{OCH}_2\text{Ph}$	5.18	s	-	2H

Multiplicity codes: s = singlet, br s = broad singlet, d = doublet, t = triplet, td = triplet of doublets, m = multiplet, dd = doublet of doublets.

Visualization of Key J-Couplings

Caption: Key through-bond H-F and H-H couplings in the aromatic region.

Conclusion

The ^1H NMR spectrum of **4-(Benzyloxy)-6-fluoro-1H-indole** provides a wealth of structural information that is readily interpretable. The characteristic signals for the indole core, the benzyloxy substituent, and particularly the splitting patterns induced by the C6-fluorine atom,

serve as a definitive fingerprint for the molecule. The ortho ^3JHF and meta ^4JHF coupling constants are diagnostic features that confirm the position of the fluorine substituent. By following a robust experimental protocol and applying fundamental principles of NMR theory, researchers can confidently verify the structure and purity of this important pharmaceutical building block, ensuring the integrity of subsequent stages in drug discovery and development.

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